

A Researcher's Guide to Certified Reference Materials for Glyphosate-13C,15N

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Compound of Interest

Compound Name: Glyphosate-13C,15N

Cat. No.: B1443869

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For researchers, scientists, and drug development professionals engaged in the quantitative analysis of glyphosate, the use of a stable isotope-labeled internal standard is crucial for achieving accurate and reliable results. **Glyphosate-13C,15N** serves as an ideal internal standard, minimizing variations that can occur during sample preparation and analysis. This guide provides a comparative overview of commercially available Certified Reference Materials (CRMs) for **Glyphosate-13C,15N**, supported by experimental data from various applications.

Comparison of Commercially Available Glyphosate-13C,15N CRMs

Several reputable suppliers offer **Glyphosate-13C,15N** CRMs. The table below summarizes the key specifications for products from prominent vendors. It is important to note that performance data is often method-dependent and not from direct head-to-head comparative studies.

Supplier	Product Name/Number	Isotopic Purity	Chemical Purity	Format
Cambridge Isotope Laboratories, Inc.	CNLM-4666-1.2	2- ¹³ C, 99%; ¹⁵ N, 98+[1]	96%[1]	100 µg/mL in water[1]
Sigma-Aldrich (PESTANAL®)	90479	≥99 atom% ¹³ C, ≥98 atom% ¹⁵ N	≥99% (HPLC)[2]	Neat solid
LGC Standards	TRC-G765009	Not specified	>95% (HPLC)	Neat solid
LABSTANDARD	Not specified	Not specified	Not specified	Solution (concentration not specified)
Shimadzu Chemistry & Diagnostics	C329	99% ¹³ C, 98% ¹⁵ N	≥98.00 %	Not specified

Performance Data from Published Methods

The following table presents performance metrics from studies that have utilized **Glyphosate-¹³C,¹⁵N** as an internal standard. This data highlights the utility of these CRMs in achieving sensitive and accurate quantification of glyphosate in various matrices.

Application Area	Matrix	Linearity Range	R ²	LOD/LOQ	Recovery	Source
Food Analysis	Various food matrices	1–100 ppb	>0.99	Not specified	Not specified	
Human Biomonitoring	Urine	0.1–100 ng/mL	>0.99	MDL: 0.14 ng/mL, MQL: 0.48 ng/mL	79.1–84.4%	
Environmental Analysis	Drinking Water	10–200 ng/L	Not specified	LLOQ: 10 ng/L	82–110%	
Forensic Toxicology	Plasma and Urine	Not specified	>0.98	Not specified	80.2–111%	

Experimental Protocols

Detailed methodologies are essential for replicating and adapting analytical methods. Below are summaries of experimental protocols from studies utilizing **Glyphosate-13C,15N** CRMs.

Method 1: Analysis of Glyphosate in Food by LC-MS/MS

- Sample Preparation (QuPPE Method):
 - Weigh the sample and add the **Glyphosate-13C,15N** internal standard.
 - Add water according to the QuPPE method guidelines.
 - Add a volume of 0.1% formic acid in methanol equal to the total water content.
 - Centrifuge the sample.
 - Dilute the supernatant 1:1 with 0.1% formic acid in methanol for analysis.
- LC-MS/MS Conditions:

- LC System: Agilent 1260 Infinity II bio-inert LC.
- MS System: Agilent 6495A triple quadrupole LC/MS.
- Column: A quaternary amine bound to a polyvinyl alcohol column was used for direct ion exchange separation.
- Mobile Phase: Specific gradient not detailed, but high-density polyethylene mobile phase containers were used to reduce sodium.
- Internal Standard Concentration: 20 ng/g (20 ppb).

Method 2: Analysis of Glyphosate in Human Urine by LC-MS/MS

- Sample Preparation (Solid-Phase Extraction):
 - Spike urine samples with **Glyphosate-13C,15N** internal standard.
 - Perform solid-phase extraction (SPE) using cation-exchange and anion-exchange cartridges.
 - Elute the analytes and reconstitute in a suitable solvent for injection.
- LC-MS/MS Conditions:
 - Instrumentation: Specifics not detailed in the abstract.
 - Key Feature: The method avoids the need for strong acidic mobile phases and derivatization steps.

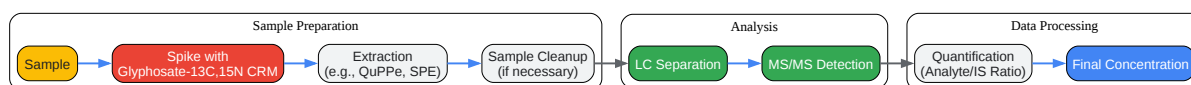
Method 3: Direct Analysis of Glyphosate in Drinking Water by LC-MS/MS

- Sample Preparation:
 - Transfer 15 mL of the water sample to a 50 mL plastic centrifuge tube.

- Add Glyphosate-13C₂,15N internal standard.
- Add 200 µL of 2 g/L EDTA solution and mix.
- Transfer an aliquot to a polypropylene vial for direct injection.
- LC-MS/MS Conditions:
 - LC System: ACQUITY™ Premier UPLC™ System.
 - MS System: Xevo™ TQ Absolute Tandem Mass Spectrometer.
 - Column: Anionic Polar Pesticide Column.
 - Key Feature: This method is a direct analysis that avoids derivatization and solid-phase extraction.

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the quantification of glyphosate using a labeled internal standard.



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Caption: A typical workflow for glyphosate analysis using an internal standard.

This guide provides a foundational comparison of available **Glyphosate-13C₂,15N** certified reference materials. Researchers should consider the specific requirements of their analytical method, including desired purity, format, and the level of certification needed, when selecting the most appropriate CRM for their studies. For the most accurate and up-to-date product

specifications, it is always recommended to consult the certificates of analysis provided by the suppliers.

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